

# A Comparative Environmental Impact Assessment of Ophthalmic Lens Monomer Production

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Diallyl 2,2'-oxydiethyl dicarbonate*

Cat. No.: *B1669595*

[Get Quote](#)

An objective guide for researchers, scientists, and drug development professionals on the environmental considerations of **Diallyl 2,2'-oxydiethyl dicarbonate** (CR-39) and its alternatives in optical applications.

The selection of materials for optical applications, particularly in the realm of ophthalmic lenses, has long been driven by performance, durability, and cost. However, with increasing environmental awareness, the life cycle impact of these materials is becoming a critical consideration. This guide provides a comparative environmental impact assessment of **Diallyl 2,2'-oxydiethyl dicarbonate**, widely known as CR-39, and its primary alternatives: polycarbonate and Trivex. Due to the limited availability of public, peer-reviewed life cycle assessment (LCA) data for CR-39 and Trivex, this guide will leverage a detailed LCA for polycarbonate as a baseline for quantitative comparison and will qualitatively assess CR-39 and Trivex based on their known production processes and material properties.

## Overview of Ophthalmic Lens Monomers

**Diallyl 2,2'-oxydiethyl dicarbonate** (CR-39) is a thermosetting polymer that has been a mainstay in the optical industry for decades. It is known for its excellent optical clarity, low chromatic aberration (high Abbe value), and scratch resistance when coated.<sup>[1][2]</sup>

Polycarbonate is a thermoplastic polymer prized for its high impact resistance, making it a standard for safety and children's eyewear.<sup>[1][3]</sup> It is also lightweight and has inherent UV

protection.[3]

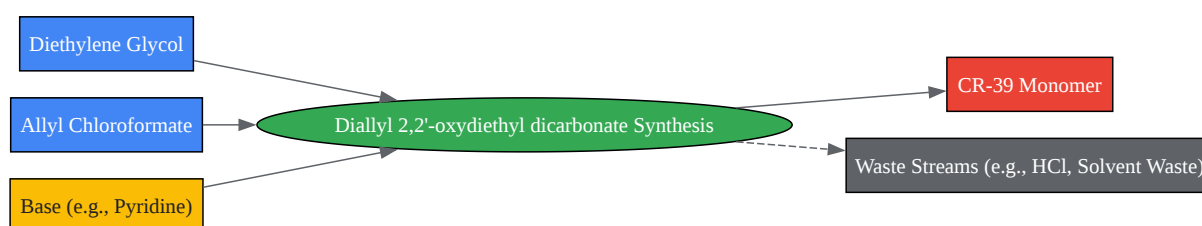
Trivex is a urethane-based pre-polymer that offers a hybrid of the beneficial properties of CR-39 and polycarbonate. It boasts superior optics to polycarbonate, is extremely lightweight, and has high impact resistance.[4]

## Production Pathways and Environmental Hotspots

The environmental impact of a polymer is largely determined by its production process, from raw material extraction to the final monomer synthesis.

### Diallyl 2,2'-oxydiethyl dicarbonate (CR-39) Production

The production of CR-39 typically involves the polymerization of the **diallyl 2,2'-oxydiethyl dicarbonate** monomer. While specific industrial waste stream data is not readily available, the synthesis of analogous diallyl carbonates can involve the use of phosgene and generates byproducts that require careful management. The manufacturing process of ophthalmic lenses from CR-39 also generates significant plastic waste in the form of "swarf" from grinding and shaping the lens blanks.[5]



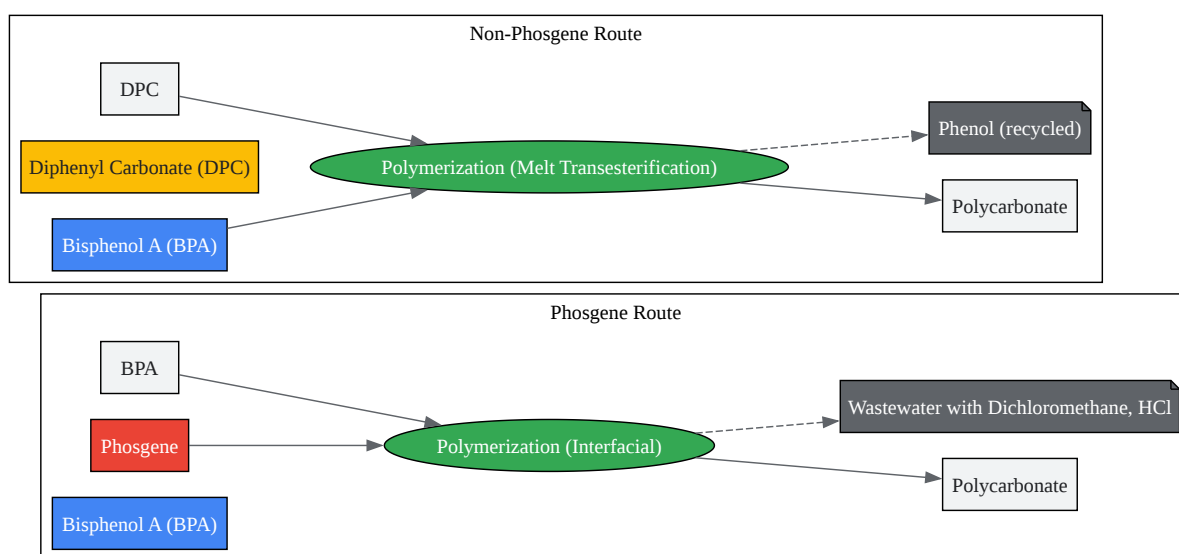
[Click to download full resolution via product page](#)

Caption: Generalized Synthesis of CR-39 Monomer.

## Polycarbonate Production

Polycarbonate is typically produced through the reaction of bisphenol A (BPA) and phosgene or via a non-phosgene route using diphenyl carbonate (DPC).[6][7] The production of BPA and the

use of phosgene are significant environmental hotspots due to the toxicity of the reactants and byproducts.[6] Life cycle assessments of polycarbonate production highlight that the main environmental impacts are often associated with the production of the precursor chemicals and the energy consumed during polymerization.[8]



[Click to download full resolution via product page](#)

Caption: Polycarbonate Production Pathways.

## Trivex Production

Trivex is a urethane-based pre-polymer, and its production involves the reaction of isocyanates with polyols.[4][9] The environmental impact of urethane production can be significant, with isocyanates being a key area of concern due to their toxicity. The specific details of the Trivex

monomer synthesis are proprietary, but the general pathway for polyurethane production provides an indication of the potential environmental considerations.

## Comparative Data on Environmental Impact

While a direct, comprehensive LCA comparison is challenging, the following tables summarize available data and qualitative assessments.

Table 1: Life Cycle Assessment Data for Polycarbonate Production (per 300,000 tons)

Impact Category	Value	Key Contributing Factor
Marine Aquatic Ecotoxicity Potential (MAP)	85.35% of total impact	Bisphenol salt prefabrication
Ozone Layer Depletion	Significant	Sodium hydroxide utilization
Terrestrial Ecotoxicity Potential	Significant	Electricity consumption
Data derived from a life cycle assessment of the interfacial polycondensation polycarbonate production process.[8]		

Table 2: Qualitative Comparison of Environmental Attributes

Feature	Diallyl 2,2'-oxydiethyl dicarbonate (CR-39)	Polycarbonate	Trivex
Primary Feedstocks	Diethylene glycol, Allyl chloroformate	Bisphenol A, Phosgene/Diphenyl Carbonate	Isocyanates, Polyols
Key Production Concerns	Use of phosgene analogs, solvent waste	Toxicity of BPA and phosgene, high energy consumption	Toxicity of isocyanates
Recyclability	Thermoset - difficult to recycle	Thermoplastic - recyclable	Thermoset - difficult to recycle
Waste Generation (Lens Mfg.)	High "swarf" generation	Lower "swarf" due to injection molding	High "swarf" generation

## Experimental Protocols for Environmental Assessment

A robust environmental impact assessment relies on standardized methodologies.

### Life Cycle Assessment (LCA)

The internationally recognized framework for conducting LCAs is provided by the ISO 14040 and ISO 14044 standards.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) These standards outline the four main phases of an LCA:

- **Goal and Scope Definition:** Defining the purpose of the study, the functional unit (e.g., 1 kg of monomer), and the system boundaries (e.g., cradle-to-gate).
- **Life Cycle Inventory (LCI):** Compiling the inputs (raw materials, energy) and outputs (products, emissions, waste) for each process within the system boundary.
- **Life Cycle Impact Assessment (LCIA):** Evaluating the potential environmental impacts associated with the LCI results, using impact categories such as global warming potential,

acidification potential, and ecotoxicity.

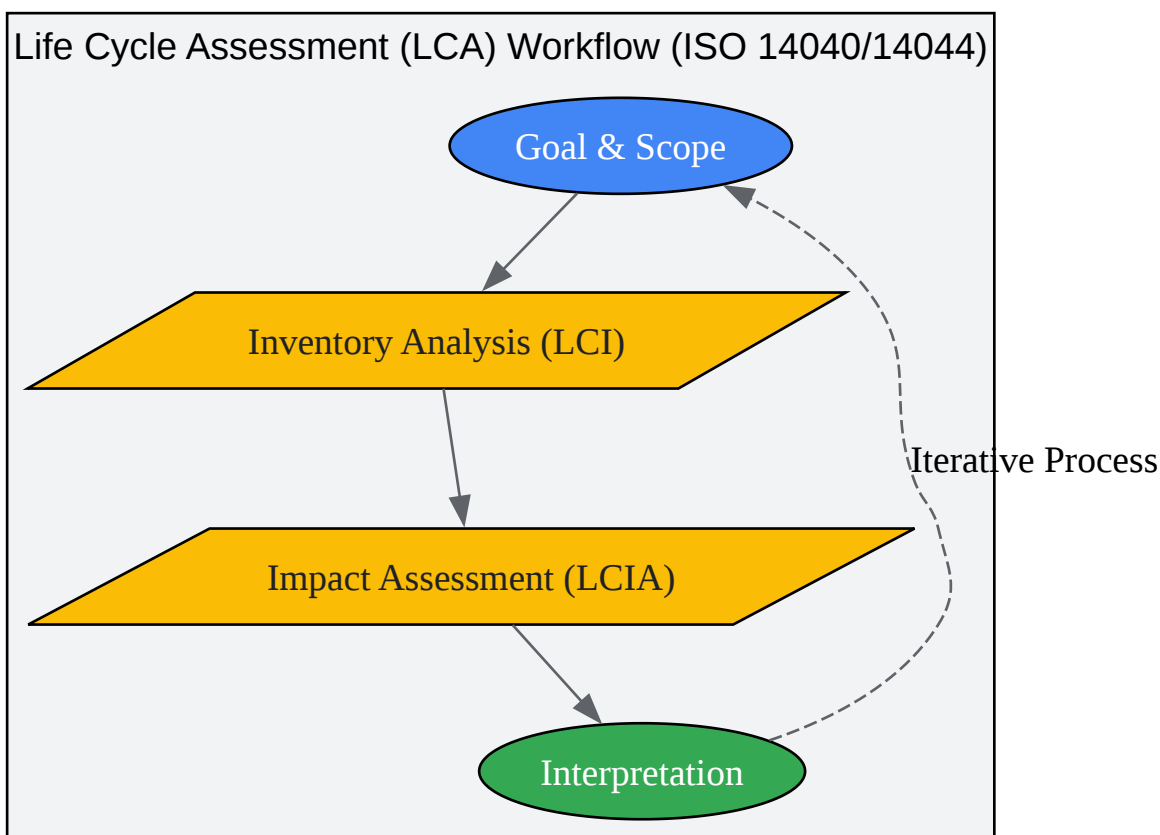
- Interpretation: Analyzing the results of the LCI and LCIA to draw conclusions and make recommendations.

### Biodegradability Testing

The OECD Guidelines for the Testing of Chemicals provide standardized methods for assessing the biodegradability of chemical substances.[15][16][17] For example, the OECD 301 series of tests are used to determine "ready biodegradability."

### Ecotoxicity Testing

Standardized tests, also outlined in the OECD Guidelines, are used to assess the toxicity of chemicals to aquatic organisms (e.g., fish, daphnia, algae).[15]



[Click to download full resolution via product page](#)

Caption: Standardized LCA Workflow.

## Conclusion and Future Outlook

The environmental impact of ophthalmic lens monomer production is a complex issue with significant variations between different materials and manufacturing processes.

- Polycarbonate production, particularly via the phosgene route, has well-documented environmental and health concerns related to its precursors. However, the development of non-phosgene routes and the potential for recycling offer pathways to mitigate its impact.
- Diallyl 2,2'-oxydiethyl dicarbonate (CR-39)**, while offering excellent optical properties, is a thermoset plastic, which makes it difficult to recycle. The environmental impact of its monomer synthesis requires more transparent, publicly available data for a thorough assessment.
- Trivex, with its desirable combination of properties, also has a production process that involves potentially hazardous precursors (isocyanates). As with CR-39, more detailed LCA data is needed for a comprehensive environmental comparison.

For researchers and professionals in drug development and related fields, where optical-grade polymers may have applications, a holistic view that extends beyond immediate performance to include the entire life cycle of the material is crucial. The push for more sustainable materials is likely to drive innovation in this sector, including the development of bio-based feedstocks and more efficient, less hazardous production processes. A commitment to transparency and the generation of comprehensive, publicly accessible LCA data will be essential for making truly informed decisions that balance performance with environmental responsibility.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [eyehealthnepal.com](http://eyehealthnepal.com) [eyehealthnepal.com]

- 2. [opticaltraining.com](https://opticaltraining.com) [[opticaltraining.com](https://opticaltraining.com)]
- 3. Polycarbonate Lens Technology [[europlas.com.vn](https://europlas.com.vn)]
- 4. Polycarbonate vs. Trivex Safety Eyewear Lenses [[safevision.com](https://safevision.com)]
- 5. [mivision.com.au](https://mivision.com.au) [[mivision.com.au](https://mivision.com.au)]
- 6. [hilarispublisher.com](https://hilarispublisher.com) [[hilarispublisher.com](https://hilarispublisher.com)]
- 7. Process Data set: Polycarbonate granulate (PC); technology mix; production mix, at plant (en) - Plastics Europe Public LCI Database [[plasticseurope.lca-data.com](https://plasticseurope.lca-data.com)]
- 8. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 9. Lesson: [[2020mag.com](https://2020mag.com)]
- 10. Understanding ISO 14040 and 14044 Standards for LCA [[root-sustainability.com](https://root-sustainability.com)]
- 11. Explained: LCA standards | Ecochain Technologies Help Center [[helpcenter.ecochain.com](https://helpcenter.ecochain.com)]
- 12. LCA Standards: A Guide to Best Practices [[carbonbright.co](https://carbonbright.co)]
- 13. Why ISO 14040 and 14044 Are the Foundation of Reliable Lifecycle Assessment [[re-flow.io](https://re-flow.io)]
- 14. [dqsglobal.com](https://dqsglobal.com) [[dqsglobal.com](https://dqsglobal.com)]
- 15. OECD Guidelines for the Testing of Chemicals - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 16. [umweltbundesamt.de](https://umweltbundesamt.de) [[umweltbundesamt.de](https://umweltbundesamt.de)]
- 17. OECD 301 testing for chemical manufacturers - Impact Solutions [[impact-solutions.co.uk](https://impact-solutions.co.uk)]
- To cite this document: BenchChem. [A Comparative Environmental Impact Assessment of Ophthalmic Lens Monomer Production]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1669595#environmental-impact-assessment-of-diallyl-2-2-oxydiethyl-dicarbonate-production>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)